An In-depth Technical Guide to 7-Fluoro-6-methylisoquinoline

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Compound of Interest

Compound Name:	*7-Fluoro-6-methylisoquinoline*
CAS No.:	*1159983-16-0*
Cat. No.:	*B1628186*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **7-Fluoro-6-methylisoquinoline**, a fluorinated heterocyclic compound with potential applications in medicinal chemistry and drug discovery. Due to the limited availability of specific experimental data for this particular molecule, this document synthesizes information from chemical supplier data, general principles of organic chemistry, and data from structurally analogous compounds to provide a thorough and practical resource.

Core Identifiers and Physicochemical Properties

7-Fluoro-6-methylisoquinoline is a substituted isoquinoline, a class of compounds known for its prevalence in biologically active molecules and natural products. The introduction of a fluorine atom and a methyl group onto the isoquinoline scaffold can significantly influence its physicochemical properties and biological activity.

A summary of the key identifiers and properties for **7-Fluoro-6-methylisoquinoline** is presented in the table below.

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Identifier	Value	Source
CAS Number	1159983-16-0	[1][2]
Molecular Formula	$C_{10}H_8FN$	[1][2]
Molecular Weight	161.18 g/mol	[1][2]
IUPAC Name	7-Fluoro-6-methylisoquinoline	
SMILES	CC1=CC2=C(C=NC=C2)C=C1F	[1]
Appearance	Expected to be a solid at room temperature	Inferred from similar compounds
Storage	Sealed in a dry, room-temperature environment is recommended.	[1]

The Role of Fluorine in Isoquinoline Scaffolds

The strategic incorporation of fluorine into drug candidates is a well-established strategy in medicinal chemistry. In the context of the isoquinoline scaffold, the fluorine atom at the 7-position is expected to impart several key property modifications:

- Metabolic Stability: The carbon-fluorine bond is exceptionally strong, which can block metabolic attack at that position, potentially increasing the compound's half-life in biological systems.
- Lipophilicity and Permeability: Fluorine substitution can increase the lipophilicity of the molecule, which may enhance its ability to cross cell membranes.
- Binding Interactions: The highly electronegative fluorine atom can participate in favorable interactions with biological targets, such as hydrogen bonds or dipole-dipole interactions, potentially increasing binding affinity and selectivity.
- pKa Modulation: The electron-withdrawing nature of fluorine can influence the basicity of the isoquinoline nitrogen, which can affect the compound's ionization state at physiological pH and, consequently, its solubility and target engagement.

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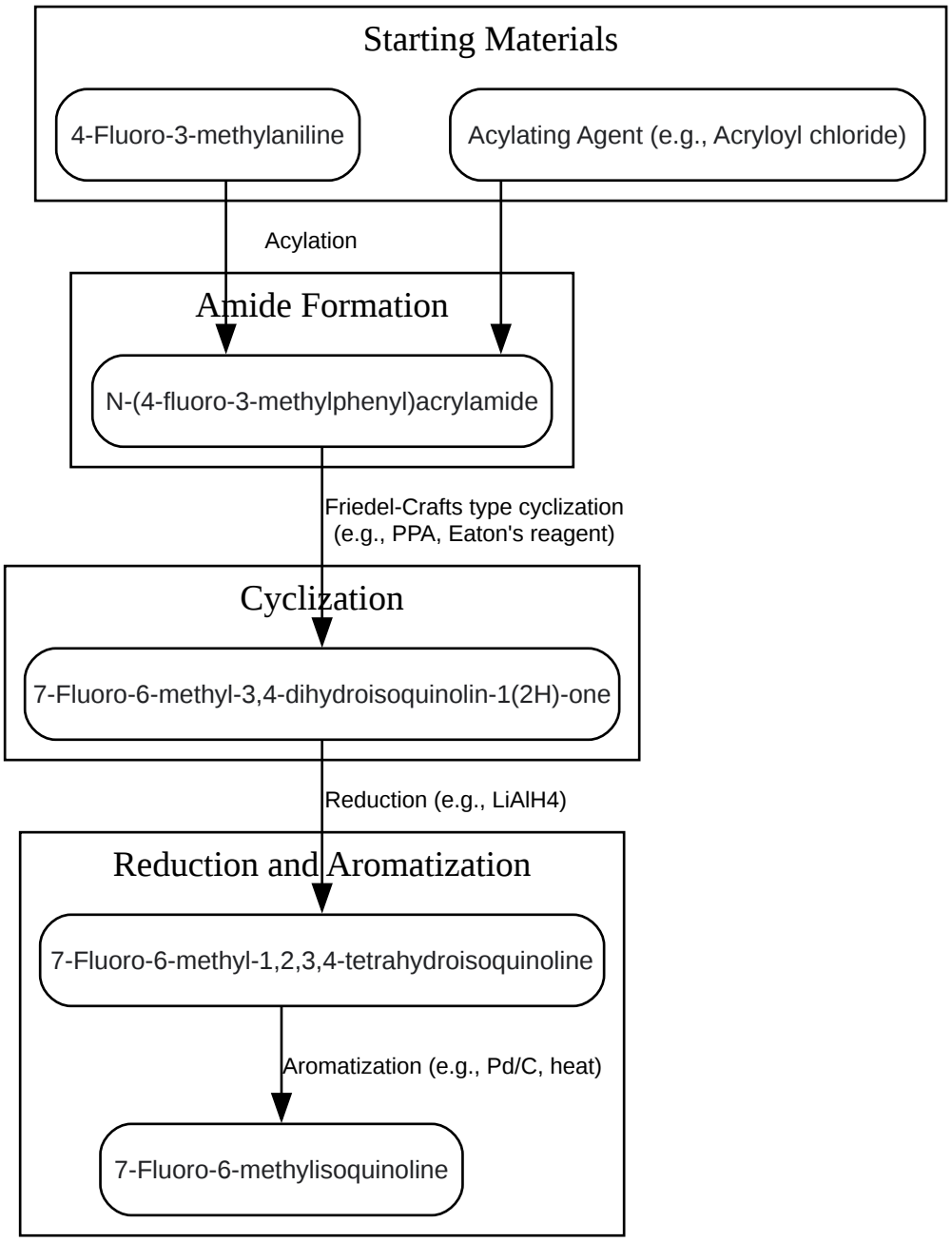
Synthesis Strategies for Substituted Isoquinolines

While a specific, experimentally validated synthesis protocol for **7-Fluoro-6-methylisoquinoline** is not readily available in the published literature, its structure lends itself to established methods for isoquinoline synthesis. A plausible and versatile approach would be a multi-step synthesis culminating in a cyclization reaction to form the isoquinoline core. One such general strategy is the Bischler-Napieralski reaction or similar cyclization methods.

Below is a proposed, theoretical synthetic workflow. It is crucial to note that this is a representative pathway and would require experimental optimization.

Proposed Synthetic Workflow

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Caption: A proposed synthetic workflow for **7-Fluoro-6-methylisoquinoline**.

Experimental Protocol (Theoretical)

Step 1: Amide Formation

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- Dissolve 4-Fluoro-3-methylaniline in a suitable aprotic solvent (e.g., dichloromethane or THF) under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to 0 °C in an ice bath.
- Slowly add an acylating agent, such as acryloyl chloride, dropwise to the stirred solution. A non-nucleophilic base (e.g., triethylamine or pyridine) may be required to scavenge the HCl byproduct.
- Allow the reaction to warm to room temperature and stir until completion, monitoring by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and perform a standard aqueous workup.
- Purify the resulting N-(4-fluoro-3-methylphenyl)acrylamide by recrystallization or column chromatography.

Causality: The acylation of the aniline nitrogen with a suitable three-carbon electrophile provides the necessary precursor for the subsequent intramolecular cyclization. The choice of acryloyl chloride is illustrative; other reagents could be employed to introduce different substitution patterns on the pyridine ring of the isoquinoline.

Step 2: Cyclization

- Add the N-(4-fluoro-3-methylphenyl)acrylamide to a strong acid catalyst, such as polyphosphoric acid (PPA) or Eaton's reagent.
- Heat the mixture to a temperature sufficient to induce intramolecular Friedel-Crafts acylation (typically 80-150 °C), monitoring the reaction by TLC.
- After the reaction is complete, carefully pour the hot mixture onto ice and neutralize with a base (e.g., NaOH or $NaHCO_3$).
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer, dry it over an anhydrous salt (e.g., Na_2SO_4), and concentrate it under reduced pressure.

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- Purify the resulting 7-Fluoro-6-methyl-3,4-dihydroisoquinolin-1(2H)-one.

Causality: The strong acid protonates the amide and facilitates the electrophilic attack of the acrylamide moiety onto the electron-rich benzene ring, forming the six-membered heterocyclic ring of the dihydroisoquinolinone.

Step 3: Reduction and Aromatization

- Reduce the amide carbonyl of the dihydroisoquinolinone using a strong reducing agent like lithium aluminum hydride ($LiAlH_4$) in an anhydrous ether solvent (e.g., THF or diethyl ether).
- Perform a standard workup (e.g., Fieser workup) to quench the excess reducing agent and isolate the resulting 7-Fluoro-6-methyl-1,2,3,4-tetrahydroisoquinoline.
- Aromatize the tetrahydroisoquinoline by heating with a dehydrogenation catalyst such as palladium on carbon (Pd/C) in a high-boiling solvent (e.g., decalin or diphenyl ether).
- After cooling, filter off the catalyst and purify the final product, **7-Fluoro-6-methylisoquinoline**, by column chromatography or distillation.

Causality: The reduction of the amide to an amine, followed by aromatization, completes the synthesis of the isoquinoline core. The aromatization step drives the formation of the stable aromatic system.

Spectroscopic Characterization (Predicted)

While experimental spectra for **7-Fluoro-6-methylisoquinoline** are not publicly available, its ^1H NMR, ^{13}C NMR, and mass spectra can be predicted based on its structure and data from analogous compounds.

^1H NMR Spectroscopy (Predicted)

The proton NMR spectrum is expected to show signals in both the aromatic and aliphatic regions.

- Aromatic Protons (δ 7.0-9.0 ppm): Several distinct signals corresponding to the protons on the isoquinoline ring system. The protons on the fluorinated benzene ring will likely appear as doublets or doublets of doublets due to coupling with the fluorine atom and adjacent

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protons. The protons on the pyridine ring will also have characteristic chemical shifts and coupling patterns.

- Methyl Protons (δ 2.0-2.5 ppm): A singlet corresponding to the three protons of the methyl group at the 6-position.

^{13}C NMR Spectroscopy (Predicted)

The carbon NMR spectrum will show ten distinct signals for the ten carbon atoms in the molecule.

- Aromatic Carbons (δ 110-160 ppm): The carbons of the isoquinoline ring will resonate in this region. The carbon directly attached to the fluorine atom (C7) will exhibit a large one-bond carbon-fluorine coupling constant (^{1}JCF), appearing as a doublet. The adjacent carbons (C6 and C8) will show smaller two-bond couplings (^{2}JCF).

- Methyl Carbon (δ 15-25 ppm): The carbon of the methyl group will appear as a quartet in a proton-coupled spectrum and a singlet in a proton-decoupled spectrum. It may also exhibit a small three-bond coupling to the fluorine atom (^{3}JCF).

Mass Spectrometry (Predicted)

In a mass spectrum, the molecular ion peak $[M]^+$ would be observed at m/z = 161.18. Fragmentation patterns would likely involve the loss of small molecules such as HCN or methyl radicals, which is characteristic of N-heterocyclic aromatic compounds. High-resolution mass spectrometry (HRMS) would confirm the elemental composition of $C_{10}H_8FN$.

Potential Applications in Drug Discovery

Isoquinoline and its derivatives are privileged scaffolds in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates.[3] The introduction of fluorine can further enhance the therapeutic potential of these molecules.

Potential Therapeutic Areas:

- Oncology: Many kinase inhibitors and topoisomerase inhibitors feature isoquinoline or related heterocyclic cores. The specific substitution pattern of **7-Fluoro-6-methylisoquinoline** could be explored for its potential as an anticancer agent.

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- Antimicrobial Agents: Fluoroquinolones are a well-known class of antibiotics. While structurally distinct, fluorinated isoquinolines may also exhibit antibacterial or antifungal properties.
- Neuropharmacology: The isoquinoline scaffold is present in various compounds that act on the central nervous system. The properties of **7-Fluoro-6-methylisoquinoline** could make it a candidate for developing treatments for neurological disorders.
- Antiviral and Antiparasitic Agents: Isoquinoline alkaloids have shown promise as antiviral and antiparasitic agents.[3]

The development of **7-Fluoro-6-methylisoquinoline** as a drug candidate would involve its use as a building block in the synthesis of more complex molecules, or as a lead compound for further optimization.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **7-Fluoro-6-methylisoquinoline** is not widely available, general safety precautions for handling similar aromatic amines and fluorinated heterocyclic compounds should be followed.

Hazard Identification (Based on Analogous Compounds)

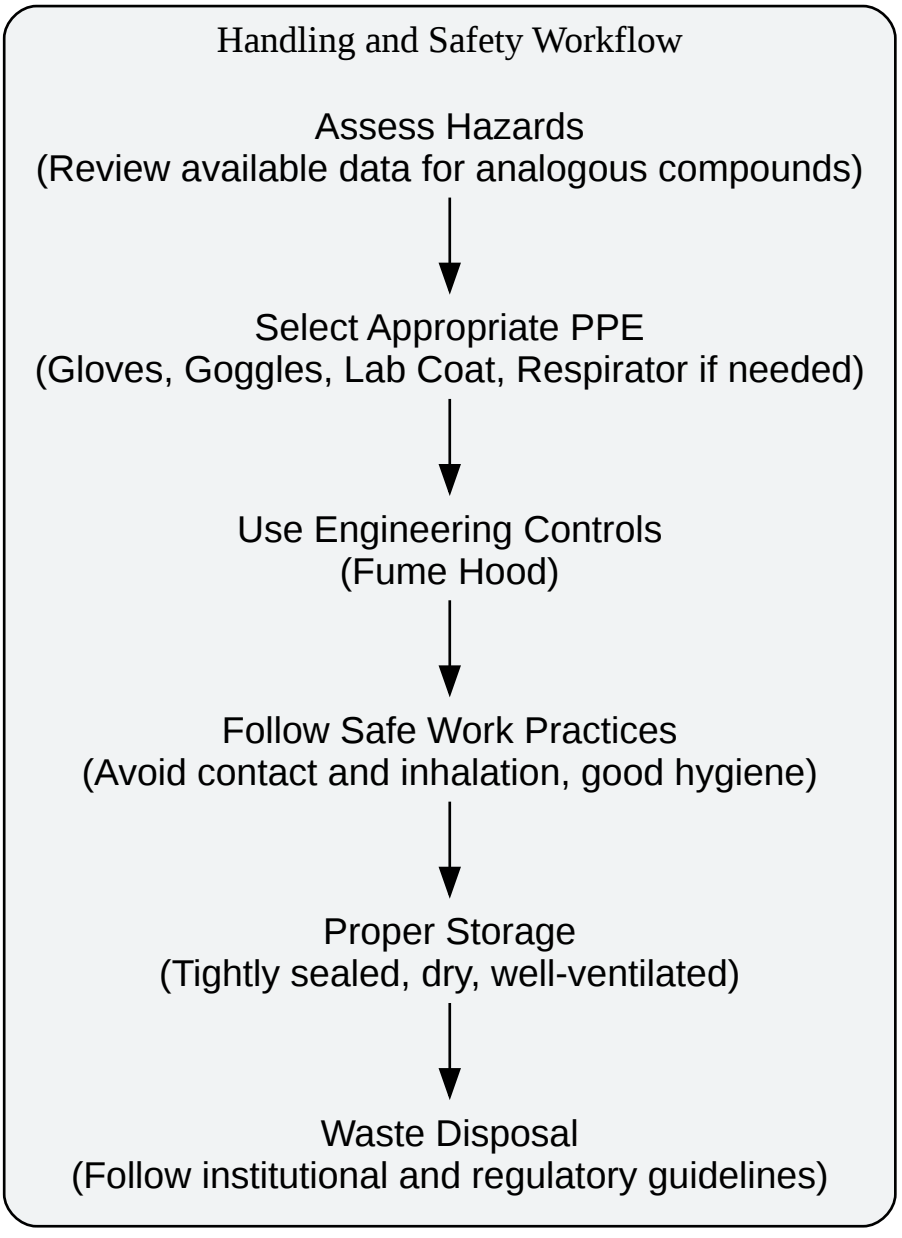
- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: May cause skin irritation.
- Eye Damage/Irritation: May cause serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection. A NIOSH-approved respirator should be used if there is a risk of inhalation.
- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood.

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- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.
- Storage: Store in a tightly closed container in a dry and well-ventilated place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.



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Caption: A general workflow for the safe handling of **7-Fluoro-6-methylisoquinoline**.

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Conclusion

7-Fluoro-6-methylisoquinoline represents a valuable, yet underexplored, chemical entity for researchers in drug discovery and organic synthesis. Its unique combination of a privileged isoquinoline scaffold with a strategically placed fluorine atom and methyl group suggests potential for the development of novel therapeutic agents. While a lack of extensive published data necessitates a predictive approach to its synthesis and properties, this guide provides a solid foundation for its further investigation and application. As with any chemical research, all proposed synthetic routes and handling procedures should be approached with careful planning and adherence to safety protocols.

References

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